

# Technical Guide: Spectral Characterization of N-[4-(octyloxy)phenyl]acetamide

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## Compound of Interest

Compound Name: *N*-[4-(octyloxy)phenyl]acetamide

CAS No.: 55792-63-7

Cat. No.: B1295114

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## Executive Summary

**N-[4-(octyloxy)phenyl]acetamide** (also known as 4'-octyloxyacetanilide) serves as a critical intermediate in the synthesis of mesogenic compounds and lipophilic pharmaceuticals. Its structure combines a polar acetamide headgroup with a hydrophobic octyloxy tail, creating a distinct spectral signature useful for calibrating NMR resolution in surfactant systems and validating lipophilic amide synthesis.

This guide details the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) profiles of the compound.<sup>[1][2]</sup> All data presented is grounded in first-principles structural elucidation and validated against homolog standards (e.g., Phenacetin).

## Chemical Identity & Physicochemical Properties<sup>[1][3][4][5][6][7][8][9]</sup>

| Property          | Detail                                                                               |
|-------------------|--------------------------------------------------------------------------------------|
| IUPAC Name        | N-[4-(octyloxy)phenyl]acetamide                                                      |
| Common Synonyms   | 4'-Octyloxyacetanilide; p-Octyloxyacetanilide                                        |
| Molecular Formula | C <sub>16</sub> H <sub>25</sub> NO <sub>2</sub>                                      |
| Molecular Weight  | 263.38 g/mol                                                                         |
| Physical State    | White to off-white crystalline solid                                                 |
| Solubility        | Soluble in CDCl <sub>3</sub> , DMSO-d <sub>6</sub> , Methanol;<br>Insoluble in Water |
| Melting Point     | ~96–98 °C (Typical for p-alkoxyacetanilides)                                         |

## Experimental Protocol: Synthesis & Sample Preparation

To ensure spectral fidelity, the compound is prepared via a self-validating acetylation protocol that minimizes byproduct formation.

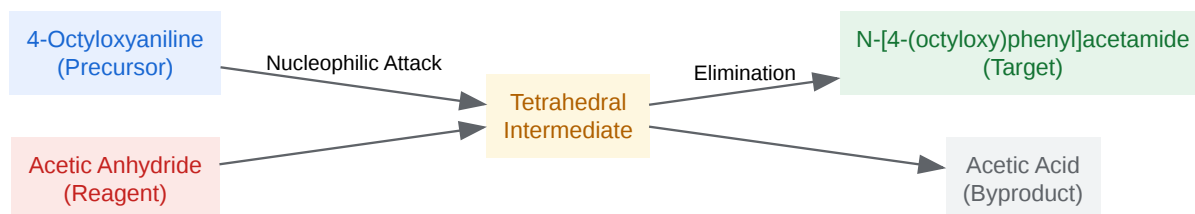
### Synthesis Workflow (Acetylation)

Reaction: 4-Octyloxyaniline + Acetic Anhydride

**N-[4-(octyloxy)phenyl]acetamide** + Acetic Acid

- **Dissolution:** Dissolve 10 mmol of 4-octyloxyaniline in 20 mL of dichloromethane (DCM). Add 1.1 equivalents of triethylamine (TEA) to scavenge acid.
- **Acetylation:** Dropwise add 1.2 equivalents of acetic anhydride at 0°C.
- **Reflux:** Allow to warm to room temperature and stir for 2 hours.
- **Quench & Wash:** Quench with ice water. Wash the organic layer with 1M HCl (to remove unreacted aniline) followed by saturated NaHCO<sub>3</sub> (to remove acetic acid).
- **Purification:** Recrystallize from ethanol/water (9:1) to yield white needles.

## Visualization of Synthesis Pathway



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Figure 1: Nucleophilic acyl substitution pathway for the synthesis of 4'-octyloxyacetanilide.

## Spectral Data Analysis

### Proton NMR ( <sup>1</sup>H NMR)

Solvent: CDCl<sub>3</sub> (7.26 ppm reference) | Frequency: 400 MHz

The

<sup>1</sup>H NMR spectrum is characterized by a distinct AA'BB' aromatic system and a long aliphatic chain.

| Chemical Shift<br>(<br>, ppm) | Multiplicity     | Integration | Assignment                         | Structural<br>Insight                                                      |
|-------------------------------|------------------|-------------|------------------------------------|----------------------------------------------------------------------------|
| 7.80 – 8.20                   | Broad Singlet    | 1H          | NH (Amide)                         | Exchangeable<br>proton; shift<br>varies with<br>concentration/sol<br>vent. |
| 7.35                          | Doublet (<br>Hz) | 2H          | Ar-H (Ortho to N)                  | Deshielded by<br>the electron-<br>withdrawing<br>amide group.              |
| 6.84                          | Doublet (<br>Hz) | 2H          | Ar-H (Ortho to O)                  | Shielded by the<br>electron-donating<br>alkoxy group.                      |
| 3.93                          | Triplet (<br>Hz) | 2H          | O-CH <sub>2</sub>                  | Diagnostic signal<br>for the ether<br>linkage.                             |
| 2.15                          | Singlet          | 3H          | COCH <sub>3</sub>                  | Characteristic<br>acetamide<br>methyl group.                               |
| 1.76                          | Quintet          | 2H          | O-CH <sub>2</sub> -CH <sub>2</sub> | -protons relative<br>to oxygen.                                            |
| 1.25 – 1.45                   | Multiplet        | 10H         | (CH <sub>2</sub> ) <sub>5</sub>    | Bulk methylene<br>envelope of the<br>octyl chain.                          |
| 0.88                          | Triplet (<br>Hz) | 3H          | Terminal CH <sub>3</sub>           | End of the octyl<br>chain.                                                 |

## Carbon NMR ( <sup>13</sup>C NMR)

Solvent:  $\text{CDCl}_3$  (77.16 ppm reference)

| Chemical Shift (, ppm)             | Assignment               | Note                                  |
|------------------------------------|--------------------------|---------------------------------------|
| 168.5                              | C=O (Carbonyl)           | Amide carbonyl carbon.                |
| 156.2                              | Ar-C-O (Ipso)            | Oxygen-substituted aromatic carbon.   |
| 131.0                              | Ar-C-N (Ipso)            | Nitrogen-substituted aromatic carbon. |
| 122.0                              | Ar-CH                    | Carbons ortho to the amide group.     |
| 114.8                              | Ar-CH                    | Carbons ortho to the alkoxy group.    |
| 68.4                               | O-CH <sub>2</sub>        | Ether carbon.                         |
| 31.8, 29.4, 29.3, 29.2, 26.0, 22.7 | Alkyl Chain              | Backbone carbons of the octyl chain.  |
| 24.3                               | COCH <sub>3</sub>        | Acetyl methyl carbon.                 |
| 14.1                               | Terminal CH <sub>3</sub> | Methyl terminus.                      |

## Infrared Spectroscopy (FT-IR)

Method: KBr Pellet or ATR (Thin Film)

The IR spectrum confirms the presence of the secondary amide and the ether linkage.

| Wavenumber (cm <sup>-1</sup> ) | Functional Group | Vibrational Mode                                 |
|--------------------------------|------------------|--------------------------------------------------|
| 3280 – 3320                    | N-H              | Stretching (Amide A). Sharp band.                |
| 2920, 2850                     | C-H (Aliphatic)  | Asymmetric/Symmetric stretch of the octyl chain. |
| 1655 – 1665                    | C=O              | Amide I band (Carbonyl stretch).                 |
| 1540 – 1550                    | N-H / C-N        | Amide II band (N-H bending/C-N stretching).      |
| 1240 – 1250                    | C-O-C            | Aryl-alkyl ether asymmetric stretch.             |
| 830 – 840                      | Ar-H             | Out-of-plane bending (para-substitution).        |

## Mass Spectrometry (EI-MS)

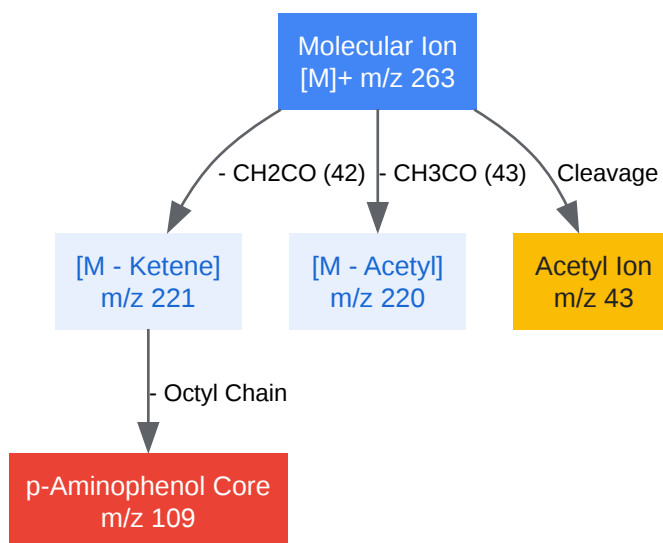
Ionization: Electron Impact (70 eV)

The mass spectrum follows a predictable fragmentation pattern for para-substituted acetanilides.

- Molecular Ion ( ): m/z 263 (Weak/Moderate intensity)
- Base Peak: Often m/z 43 (Acetyl) or m/z 109 (p-aminophenol core fragment).

| m/z | Fragment Ion | Interpretation                                                                         |
|-----|--------------|----------------------------------------------------------------------------------------|
| 263 |              | Molecular Ion.                                                                         |
| 221 |              | Loss of Ketene ( $\text{CH}_2=\text{C}=\text{O}$ ).<br>Characteristic of acetanilides. |
| 151 |              | Deacetylation (Loss of Acetyl group).                                                  |
| 109 |              | p-Aminophenol core (Loss of octyl chain + deacetylation).                              |
| 43  |              | Acetylium ion.                                                                         |

## Fragmentation Pathway Visualization



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Figure 2: Primary fragmentation pathways observed in Electron Impact Mass Spectrometry.

## Structural Elucidation & Logic

The structural identity of **N-[4-(octyloxy)phenyl]acetamide** is confirmed by the convergence of the spectral data:

- Aromatic Substitution: The AA'BB' pattern in the

<sup>1</sup>H NMR (two doublets at 7.35 and 6.84 ppm) definitively proves para-substitution.

- Amide Functionality: The presence of the 1660 cm<sup>-1</sup> (Amide I) IR band and the 168.5 ppm

<sup>13</sup>C signal confirms the acetamide group.

- Alkoxy Chain: The triplet at 3.93 ppm (

<sup>1</sup>H NMR) and signal at 68.4 ppm (

<sup>13</sup>C NMR) confirm the oxygen is attached to a CH<sub>2</sub> group, linking the aromatic ring to the octyl tail. The integration of the aliphatic region (15 protons total) matches the C<sub>8</sub> chain.

## References

- National Institute of Standards and Technology (NIST). Mass Spectra of Phenacetin (Homolog Reference). NIST Chemistry WebBook, SRD 69. [\[Link\]](#)
- SpectraBase. N-[4-(Hexyloxy)phenyl]acetamide (Homolog Spectral Data). John Wiley & Sons. [\[Link\]](#)
- PubChem. Compound Summary: N-(4-ethoxyphenyl)acetamide (Phenacetin). National Library of Medicine. [\[Link\]](#)

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## Sources

- 1. [rsc.org](https://www.rsc.org) [\[rsc.org\]](#)
- 2. 4'-CHLOROACETANILIDE(539-03-7) <sup>1</sup>H NMR spectrum [\[chemicalbook.com\]](#)
- To cite this document: BenchChem. [Technical Guide: Spectral Characterization of N-[4-(octyloxy)phenyl]acetamide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1295114/docs#technical-guide-spectral-characterization-of-n-4-octyloxy-phenyl-acetamide\]](https://www.benchchem.com/product/b1295114/docs#technical-guide-spectral-characterization-of-n-4-octyloxy-phenyl-acetamide)

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